

# 4'-(pentyloxy)[1,1'-biphenyl]-4-carbonitrile physical properties

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An In-depth Technical Guide to the Physical Properties of 4'-(pentyloxy)[1,1'-biphenyl]-4-carbonitrile (5OCB)

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the core physical properties of 4'-(pentyloxy)[1,1'-biphenyl]-4-carbonitrile, a significant liquid crystal compound widely known by its abbreviation, 5OCB. Designed for researchers, materials scientists, and professionals in drug and materials development, this document synthesizes fundamental data with practical insights into its characterization and application, grounded in established scientific principles.

## Introduction and Significance

4'-(pentyloxy)[1,1'-biphenyl]-4-carbonitrile, or 5OCB, is a member of the 4'-n-alkoxy-4-cyanobiphenyl homologous series, which are foundational materials in the field of liquid crystals.<sup>[1]</sup> Its significance stems from its well-defined and accessible nematic liquid crystal phase at temperatures slightly above ambient conditions. The presence of a highly polar nitrile (-C≡N) group at one end of the rigid biphenyl core, coupled with a flexible pentyloxy chain at the other, imparts a substantial dipole moment and molecular anisotropy.<sup>[1]</sup> These structural features are directly responsible for its large positive dielectric anisotropy and optical birefringence, making it an exemplary model compound for fundamental studies of liquid crystal physics and a valuable component in electro-optical device formulations.<sup>[1]</sup> This guide will

elucidate the key physical properties that underpin its utility and describe the authoritative methodologies for their characterization.

## Chemical Identity and Molecular Structure

A precise understanding of the molecular structure is fundamental to interpreting the physical properties of 5OCB.

- IUPAC Name: 4'-(pentyloxy)-[1,1'-biphenyl]-4-carbonitrile[2]
- Common Synonyms: 5OCB, 4-Cyano-4'-pentyloxybiphenyl, 4'-pentoxy-4-cyanobiphenyl[3][4]
- CAS Number: 52364-71-3[2]
- Molecular Formula: C<sub>18</sub>H<sub>19</sub>NO[2]
- Molecular Weight: 265.35 g/mol [5]

The molecule consists of a rigid biphenyl core which provides structural anisotropy, a terminal cyano group that creates a strong longitudinal dipole moment, and a flexible pentyloxy chain that influences the melting point and mesophase stability.

## Core Physicochemical and Thermotropic Properties

The defining characteristic of 5OCB is its thermotropic liquid crystalline behavior. Its physical properties are highly dependent on its phase, which is a function of temperature.

## Summary of Key Physical Properties

The following table summarizes the essential quantitative physical data for 5OCB, compiled from various authoritative sources.

Property	Value	Unit	Source(s)
Molecular Weight	265.35	g/mol	<a href="#">[5]</a>
Melting Point (Crystal to Nematic)	47 - 52	°C	<a href="#">[6]</a> <a href="#">[7]</a>
Clearing Point (Nematic to Isotropic)	67.5	°C	<a href="#">[6]</a>
Boiling Point (at 760 mmHg)	418	°C	<a href="#">[7]</a>
Density	1.07	g/cm <sup>3</sup>	<a href="#">[7]</a>
Refractive Index	1.567	-	<a href="#">[7]</a>
Enthalpy of Fusion (Δ <sub>fus</sub> H°)	32.37	kJ/mol	<a href="#">[3]</a>
Enthalpy of Vaporization (Δ <sub>vap</sub> H°)	74.43	kJ/mol	<a href="#">[3]</a>
Octanol/Water Partition Coeff. (logP)	4.794	-	<a href="#">[3]</a>
Water Solubility (logS)	-6.22	mol/L	<a href="#">[3]</a>

## Liquid Crystalline Phase Behavior

5OCB is an enantiotropic liquid crystal, meaning it exhibits a liquid crystal phase upon both heating and cooling.[\[1\]](#) As a member of the oxycyanobiphenyl family, its mesophase behavior is well-documented.[\[6\]](#)

- Crystalline Solid Phase (Cr): At temperatures below approximately 47°C, 5OCB exists as a crystalline solid. The molecules are arranged in a regular, three-dimensional lattice. X-ray diffraction studies have shown that the crystals belong to the monoclinic system, with molecules arranged in an antiparallel configuration within layers.[\[6\]](#) This antiparallel packing is a consequence of the strong dipole-dipole interactions originating from the cyano groups.[\[1\]](#)

- Nematic Phase (N): Upon heating to its melting point ( $T_m \approx 47\text{-}52^\circ\text{C}$ ), 5OCB transitions into the nematic phase.[6][7] In this phase, the material loses the positional order of the crystalline state and can flow like a liquid. However, it retains a high degree of long-range orientational order, with the long axes of the molecules tending to align, on average, along a common direction known as the director. This phase is optically anisotropic and is responsible for the material's utility in displays.
- Isotropic Liquid Phase (Iso): At the clearing point ( $T_c = 67.5^\circ\text{C}$ ), the material undergoes a second phase transition from the nematic to a true isotropic liquid.[6] In this phase, all long-range orientational order is lost, and the material becomes optically isotropic, behaving like a conventional liquid.

## Optical Properties: Birefringence

The orientational order of the nematic phase gives rise to significant optical anisotropy, or birefringence. This means that the refractive index of the material depends on the polarization of light relative to the liquid crystal director.

- Ordinary Refractive Index ( $n_o$ ): Experienced by light polarized perpendicular to the director.
- Extraordinary Refractive Index ( $n_e$ ): Experienced by light polarized parallel to the director.

For 5OCB, like other cyanobiphenyls,  $n_e > n_o$ , resulting in positive birefringence ( $\Delta n = n_e - n_o$ ). This property is the basis for modulating light in liquid crystal displays (LCDs); an applied electric field can reorient the director, thereby changing the effective refractive index experienced by polarized light passing through the material.

## Dielectric Properties: Dielectric Anisotropy

The strong dipole moment from the cyano group is aligned with the long molecular axis. This leads to a large positive dielectric anisotropy ( $\Delta\epsilon = \epsilon\parallel - \epsilon\perp$ ), where  $\epsilon\parallel$  is the dielectric permittivity parallel to the director and  $\epsilon\perp$  is the permittivity perpendicular to the director.[1]

This property is of paramount importance for electro-optical applications. A material with positive dielectric anisotropy will align its director parallel to an applied electric field. This coupling between the director orientation and an external field is the fundamental principle

enabling the switching of liquid crystal devices. The magnitude of  $\Delta\epsilon$  influences the threshold voltage required for switching, a critical parameter in display engineering.[8]

## Viscoelastic Properties

The dynamic response of the liquid crystal director to an applied electric field is governed by a balance between the elastic torques, which favor a uniform alignment, and the viscous torques, which resist motion. The key parameters are:

- Elastic Constants: These describe the energy required to deform the director field from its equilibrium state. For a nematic phase, there are three primary elastic constants: splay ( $K_{11}$ ), twist ( $K_{22}$ ), and bend ( $K_{33}$ ).[9]
- Rotational Viscosity ( $\gamma_1$ ): This coefficient characterizes the internal friction that opposes the reorientation of the director.[9]

The ratio of these viscoelastic parameters determines the switching times (on and off) of an LC device. A detailed study of a related compound, 4-propoxy-biphenyl-4-carbonitrile, demonstrates that these constants are temperature-dependent and proportional to the square of the order parameter.[9]

## Authoritative Experimental Methodologies

The characterization of 5OCB's physical properties relies on a suite of well-established analytical techniques. The causality behind the choice of these methods lies in their sensitivity to the specific physical changes occurring within the material.

### Differential Scanning Calorimetry (DSC)

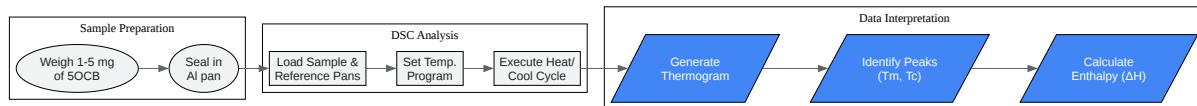
**Purpose:** To precisely determine the temperatures and enthalpy changes associated with phase transitions (e.g., crystal-to-nematic and nematic-to-isotropic).[10]

**Principle:** DSC measures the difference in heat flow required to increase the temperature of a sample and an inert reference as a function of temperature.[10] Phase transitions are observed as peaks (endothermic for melting, exothermic for crystallization) on the DSC thermogram, as energy is absorbed or released by the sample.

**Step-by-Step Methodology:**

- Sample Preparation: A small quantity (typically 1-5 mg) of 5OCB is accurately weighed and hermetically sealed in an aluminum pan. An empty sealed pan is used as the reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, typically a heating and cooling ramp (e.g., 10°C/min) that spans the expected transition temperatures.
- Data Acquisition: The instrument records the differential heat flow as the temperature is ramped up and then down.
- Data Analysis: The onset temperature of an endothermic peak on the heating scan is typically taken as the transition temperature. The area under the peak is integrated to calculate the enthalpy of the transition ( $\Delta H$ ).

Workflow Diagram:



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Caption: Workflow for determining phase transitions of 5OCB using DSC.

## Polarized Optical Microscopy (POM)

Purpose: To visually identify the liquid crystal phases and observe their characteristic textures. [11] The anisotropic nature of the nematic phase makes it optically active between crossed polarizers, while the isotropic liquid appears dark.

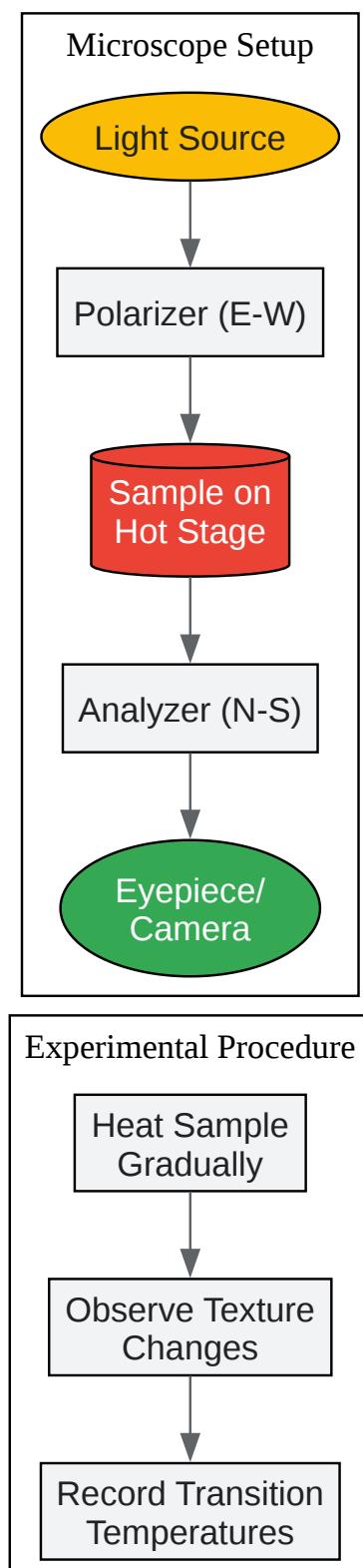
Principle: A polarizing microscope is equipped with two polarizing filters: a polarizer below the sample and an analyzer above it, oriented 90° to each other. [12] When an anisotropic material

like a nematic liquid crystal is placed between them, it rotates the plane of polarized light, allowing some light to pass through the analyzer.[\[12\]](#) The resulting patterns, or "textures," are unique to the specific liquid crystal phase and its alignment.

#### Step-by-Step Methodology:

- **Sample Preparation:** A small amount of 5OCB is placed on a clean glass microscope slide. A coverslip is placed on top.
- **Heating Stage:** The slide is placed on a programmable hot stage mounted on the microscope. This allows for precise temperature control while observing the sample.
- **Observation:** The sample is viewed through the microscope with crossed polarizers.
- **Thermal Cycling:** The temperature is slowly increased. The transition from the crystalline (often bright and complex) to the nematic phase is observed. The nematic phase of 5OCB typically exhibits a characteristic "Schlieren" texture with dark brushes.
- **Clearing Point Identification:** As the temperature is further increased to the clearing point, the field of view will become completely dark (extinguished) as the material transitions to the optically isotropic liquid phase. The process is reversed upon cooling to confirm the transition temperatures.

#### Workflow Diagram:



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Caption: Schematic of Polarized Optical Microscopy for LC phase identification.

## Applications and Relevance

The well-characterized physical properties of 5OCB make it suitable for several applications:

- Liquid Crystal Displays (LCDs): While modern display mixtures are complex, 5OCB and its homologs were foundational in the development of the twisted nematic (TN) LCDs. Its positive dielectric anisotropy and birefringence are the key enabling properties.[\[1\]](#)
- Research Chemical: It serves as a standard, model compound for fundamental research into the physics of the nematic state, including studies on phase transitions, electro-optical effects, and viscoelasticity.[\[6\]](#)
- Guest-Host Systems: It can act as a host medium for dichroic dyes in guest-host displays, where the reorientation of the liquid crystal host realigns the dye molecules to control light absorption.
- Indicators and Storage Devices: Its application in specialized indicators and data storage devices has been explored.

## Conclusion

4'-(pentyloxy)[1,1'-biphenyl]-4-carbonitrile (5OCB) is a cornerstone material in the science of liquid crystals. Its distinct physical properties—a convenient nematic range, strong positive dielectric anisotropy, and significant optical birefringence—are direct consequences of its carefully designed molecular architecture. The authoritative methods of Differential Scanning Calorimetry and Polarized Optical Microscopy provide a robust framework for characterizing its thermotropic behavior, ensuring its continued relevance in both fundamental research and the development of advanced optical materials. This guide serves as a technical foundation for professionals seeking to understand and utilize this versatile compound.

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